

An In-depth Technical Guide to the Physical Properties of n-Heneicosane

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Compound of Interest

Compound Name: *Heneicosane*

Cat. No.: *B133394*

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Introduction

n-Heneicosane ($C_{21}H_{44}$) is a long-chain, saturated hydrocarbon belonging to the alkane series. [1] As a high-molecular-weight paraffin, it exists as a white, waxy solid at room temperature. [2] [3] Its well-defined physical properties make it a valuable standard in various analytical techniques, a component in the formulation of waxes and lubricants, and a subject of study in the broader field of hydrocarbon chemistry. [3] This technical guide provides a comprehensive overview of the core physical properties of **n-Heneicosane**, complete with quantitative data, detailed experimental protocols for their determination, and visual representations of experimental workflows.

Core Physical Properties of n-Heneicosane

The physical characteristics of **n-Heneicosane** are dictated by its long, unbranched carbon chain, which results in significant van der Waals forces between molecules. These intermolecular forces govern its state of matter, melting and boiling points, and solubility.

Quantitative Data Summary

The following tables summarize the key physical properties of **n-Heneicosane**, compiled from various scientific sources.

Table 1: General and Molar Properties

Property	Value	Reference(s)
Chemical Formula	C ₂₁ H ₄₄	[4][5]
Molecular Weight	296.57 g/mol	[4][6]
Appearance	White crystalline solid/chunks/flakes	[2][7]
Odor	Waxy	[8]

Table 2: Thermodynamic Properties

Property	Value	Conditions	Reference(s)
Melting Point	39-41 °C (102.2-105.8 °F)	-	[4][6]
Boiling Point	356.1 °C (673 °F)	at 760 mmHg	[5]
100 °C (212 °F)	at 2 mmHg	[4][6]	
Flash Point	113 °C (235.4 °F)	Closed Cup	[6][9]
Heat of Vaporization (ΔvapH)	107.3 ± 2.5 kJ/mol	at 298.15 K	[10][11]
Heat of Fusion (ΔfusH)	46.6 - 47.7 kJ/mol	-	[12]

Table 3: Physical and Chemical Properties

Property	Value	Conditions	Reference(s)
Density	0.792 g/cm ³	at 20°C	[4]
Refractive Index (n _D)	1.4352	at 45°C	[4][8]
Vapor Pressure	<1 mmHg	at 20 °C	[4][9]
6.14 x 10 ⁻⁵ mmHg	at 25 °C	[5]	
Water Solubility	Insoluble	-	[2][13]
Solubility in Organic Solvents	Soluble in petroleum ether, chloroform, hexane; Slightly soluble in ethanol	-	[8][13]

Experimental Protocols

The determination of the physical properties of n-**Heneicosane** relies on well-established laboratory techniques. The following sections detail the methodologies for measuring its key characteristics.

Melting Point Determination by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a highly sensitive thermoanalytical technique used to determine the melting point and heat of fusion of a substance.

Methodology:

- **Sample Preparation:** A small, precisely weighed sample of n-**Heneicosane** (typically 1-5 mg) is encapsulated in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature range and heating rate. For n-**Heneicosane**, a suitable range would be from room temperature to approximately 60°C, with a heating rate of 2-5°C/min to ensure high resolution.

- **Measurement:** The DSC cell is heated at the programmed rate. The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- **Data Analysis:** As the n-**Heneicosane** sample melts, it absorbs heat, resulting in a detectable endothermic peak in the DSC thermogram. The onset temperature of this peak is taken as the melting point, and the area under the peak is proportional to the heat of fusion.

Boiling Point Determination by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a solid like n-**Heneicosane**, its boiling point is determined at reduced pressures to prevent thermal decomposition.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a receiving flask, and a thermometer. For reduced pressure distillation, a vacuum pump and a manometer are connected to the system.
- **Sample Introduction:** The n-**Heneicosane** sample is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Procedure:** The system is evacuated to the desired pressure (e.g., 2 mmHg). The flask is then gently heated.
- **Measurement:** The temperature is monitored closely. The boiling point is the temperature at which the vapor and liquid are in equilibrium, and a steady stream of condensate is observed in the condenser. This temperature reading is recorded as the boiling point at the measured pressure.

Density Determination by Pycnometer

A pycnometer is a flask with a precise volume used to determine the density of a substance.

Methodology:

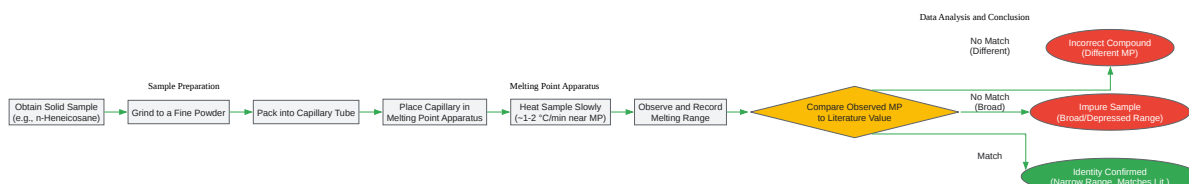
- **Mass of Empty Pycnometer:** A clean, dry pycnometer is accurately weighed (m_1).

- **Mass of Pycnometer with Water:** The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The volume of the pycnometer (V) can be calculated using the density of water at that temperature.
- **Mass of Pycnometer with n-Heneicosane:** The pycnometer is emptied, dried, and filled with molten n-Heneicosane (heated just above its melting point). It is then cooled to a known temperature (e.g., 20°C, at which n-Heneicosane is solid) and weighed (m_3).
- **Calculation:** The density (ρ) of n-Heneicosane is calculated using the formula: $\rho = (m_3 - m_1) / V$

Visualizations

Experimental Workflow for Purity and Identity Confirmation of a Solid Organic Compound

The following diagram illustrates a typical workflow for confirming the identity and assessing the purity of a solid organic compound like n-Heneicosane using melting point analysis.

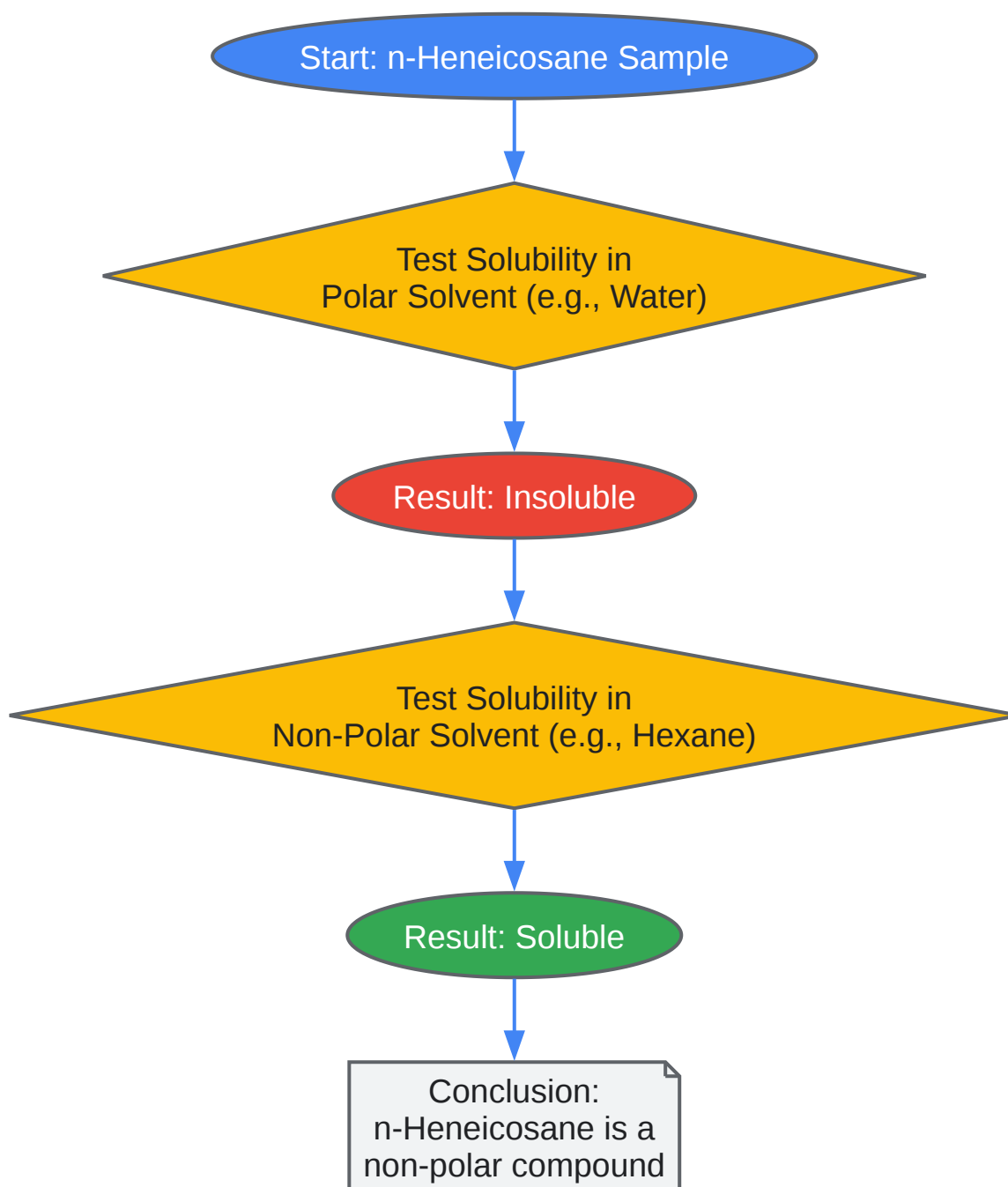


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Caption: Workflow for identity and purity assessment via melting point.

Logical Relationship for Solubility Testing

This diagram outlines the logical steps to determine the solubility of a non-polar compound like **n-Heneicosane** in various solvents.



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